

"4-Chloro-1-cyclopentyl-1H-pyrazole" chemical properties

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Compound of Interest

Compound Name: 4-Chloro-1-cyclopentyl-1H-pyrazole

CAS No.: 1205839-54-8

Cat. No.: B2793802

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Technical Guide: 4-Chloro-1-cyclopentyl-1H-pyrazole

Core Identity & Strategic Utility in Medicinal Chemistry

Executive Summary

4-Chloro-1-cyclopentyl-1H-pyrazole is a specialized heterocyclic building block valued for its structural rigidity and lipophilicity. In drug discovery, it serves as a critical pharmacophore scaffold, particularly in the development of Janus Kinase (JAK) inhibitors and agrochemical fungicides.

The compound combines the electron-deficient nature of the 4-chloropyrazole ring with the lipophilic bulk of the cyclopentyl group. This specific substitution pattern modulates metabolic stability (blocking N-dealkylation) and enhances hydrophobic interactions within protein binding pockets. It is frequently utilized as a "core module" in Fragment-Based Drug Design (FBDD) to

probe structure-activity relationships (SAR) where the 4-position requires a handle for cross-coupling (Suzuki-Miyaura) or C-H activation.

Note on Disambiguation: While structurally similar to the key intermediate of Ruxolitinib (Jakafi), which contains a cyclopentyl group on a chiral propionitrile chain, this molecule features the cyclopentyl group directly attached to the pyrazole nitrogen. This distinction is vital for intellectual property and specific SAR targeting.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10][11]

Nomenclature & Identification

Property	Specification
IUPAC Name	4-Chloro-1-cyclopentyl-1H-pyrazole
CAS Registry Number	1205839-54-8
Molecular Formula	C ₈ H ₁₁ ClN ₂
Molecular Weight	170.64 g/mol
SMILES	<chem>Clc1cn(C2CCCC2)nc1</chem>
InChIKey	Unique identifier required for database integration

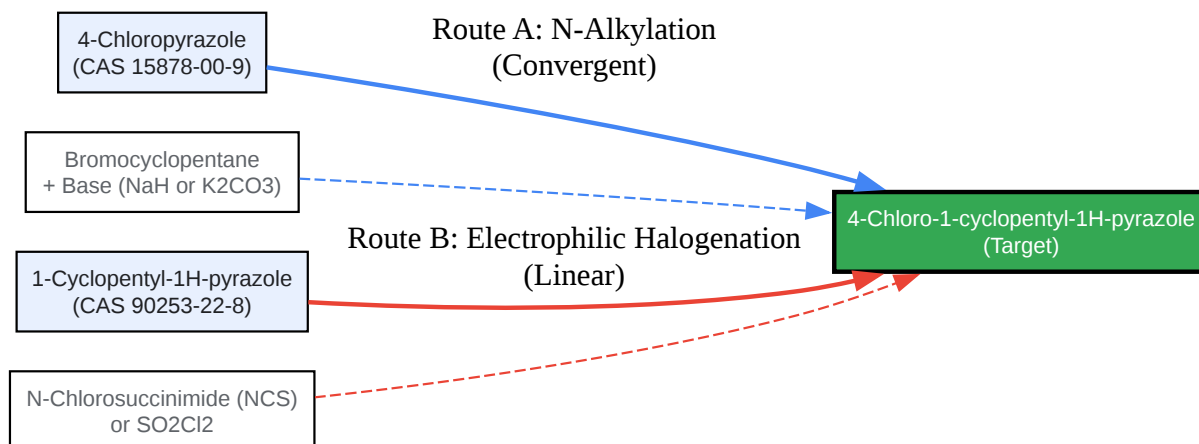
Physicochemical Properties

Parameter	Value / Description	Relevance
Physical State	Low-melting solid or viscous oil	Handling logistics; solids are preferred for weighing accuracy.
Melting Point	~30–40 °C (Predicted)	Low MP requires cold storage to prevent phase separation.
LogP (Predicted)	2.8 – 3.2	High lipophilicity aids membrane permeability but requires polar solvents for reactions.
pKa (Conj. Acid)	~0.5 (N2 position)	The Cl atom (EWG) reduces the basicity of the pyrazole nitrogen, making it a poor proton acceptor.
Solubility	Soluble in DCM, EtOAc, DMSO, MeOH	Insoluble in water; requires organic co-solvents in aqueous couplings.

Synthetic Pathways & Process Chemistry[12]

Two primary routes exist for the synthesis of **4-Chloro-1-cyclopentyl-1H-pyrazole**. Route A is preferred for convergent synthesis using commercially available building blocks, while Route B is utilized when the pyrazole core is already established.

Diagram 1: Synthetic Strategies



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Caption: Comparison of convergent N-alkylation (Route A) and linear electrophilic chlorination (Route B).

Protocol A: Convergent N-Alkylation (Recommended)

This route avoids the handling of hazardous chlorinating agents and uses stable starting materials.

- Reagents: 4-Chloropyrazole (1.0 equiv), Bromocyclopentane (1.2 equiv), Cesium Carbonate (Cs₂CO₃, 2.0 equiv) or Sodium Hydride (NaH).
- Solvent: DMF (Dimethylformamide) or Acetonitrile.
- Procedure:
 - Dissolve 4-chloropyrazole in dry DMF under N₂ atmosphere.
 - Add Base (Cs₂CO₃) and stir for 30 min to deprotonate the N-H (forming the pyrazolate anion).
 - Add Bromocyclopentane dropwise.
 - Heat to 60–80 °C for 4–6 hours. Monitor by TLC/LC-MS.

- Workup: Quench with water, extract with Ethyl Acetate. Wash organic layer with brine to remove DMF.
- Critical Control Point: Regioselectivity is not an issue here due to the symmetry of 4-chloropyrazole (tautomers are identical).

Protocol B: Electrophilic Chlorination

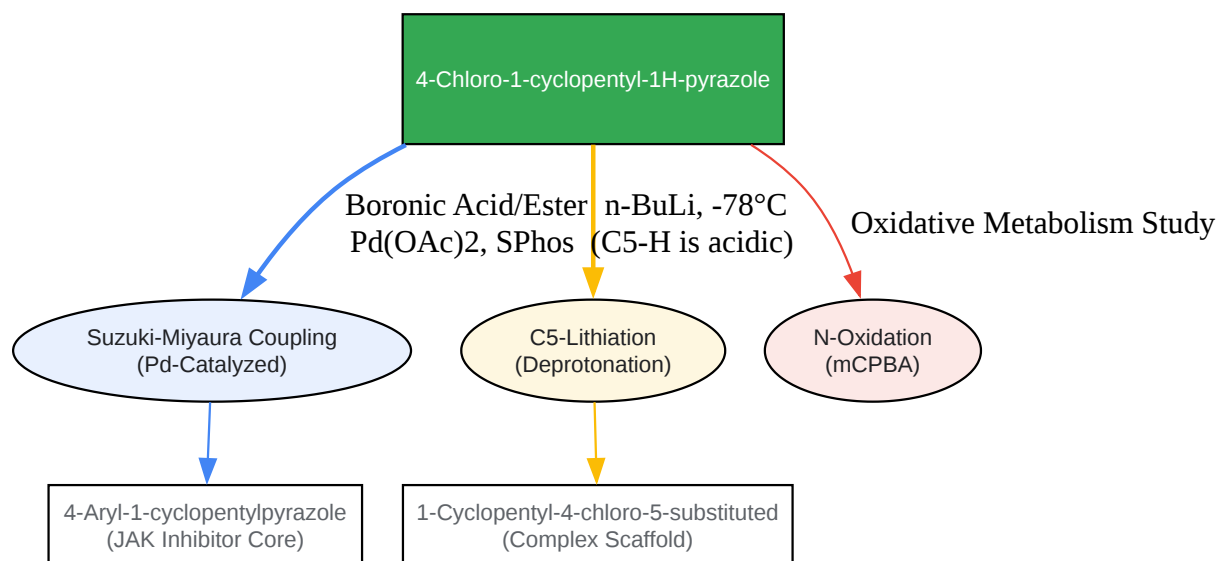
Used when 1-cyclopentylpyrazole is the available precursor.

- Reagents: 1-Cyclopentylpyrazole, N-Chlorosuccinimide (NCS).
- Solvent: Acetonitrile or DMF.
- Procedure:
 - Dissolve 1-cyclopentylpyrazole in Acetonitrile.
 - Add NCS (1.05 equiv) portion-wise at room temperature.
 - Heat to 50 °C if reaction is sluggish.
 - Mechanism: Electrophilic aromatic substitution (SEAr) occurs exclusively at the C4 position, which is the most electron-rich site.

Reactivity & Functionalization Profile

The 4-chloro group acts as a "latent" functional handle. While less reactive than bromo- or iodo-analogs, it offers unique chemoselectivity, allowing other sensitive groups to be manipulated first.

Diagram 2: Reactivity Map



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Caption: Functionalization pathways. The C4-Cl allows cross-coupling, while the C5-H allows direct lithiation.

Key Reaction: Suzuki-Miyaura Coupling

To install an aryl group at the 4-position (common in kinase inhibitors):

- Catalyst: Requires electron-rich, bulky ligands (e.g., XPhos, SPhos, or Buchwald Precatalysts) to activate the stronger C-Cl bond.
- Conditions: Pd₂dba₃ / XPhos, K₃PO₄, Dioxane/Water, 100 °C.
- Insight: The chlorine atom is often preferred over bromine in early process chemistry because it is cheaper and atom-economical, provided the coupling yield is optimized.

C5-H Activation (Direct Lithiation)

The proton at position 5 (adjacent to the N-cyclopentyl group) is the most acidic ring proton.

- Protocol: Treatment with n-Butyllithium (n-BuLi) at -78 °C in THF generates the C5-lithio species.

- Trapping: Can be trapped with electrophiles (e.g., Iodine, Aldehydes, CO₂) to create highly substituted derivatives.

Application in Drug Discovery[6][13]

JAK Pathway Inhibition

This molecule is a structural analog to the core scaffold of Ruxolitinib (JAK1/JAK2 inhibitor).

- Mechanism: The pyrazole ring mimics the adenine base of ATP, forming hydrogen bonds with the kinase hinge region.
- Role of Cyclopentyl: The cyclopentyl group fills the hydrophobic pocket adjacent to the ATP-binding site. Its aliphatic nature improves oral bioavailability compared to planar aromatic substituents.
- Role of 4-Chloro: The chlorine atom can fill small hydrophobic pockets or serve as a vector for further growth into the "solvent front" of the enzyme.

Agrochemicals

In fungicide development, 1-alkyl-4-chloropyrazoles are precursors to SDHI (Succinate Dehydrogenase Inhibitor) fungicides. The 4-chloro group prevents rapid metabolic oxidation of the ring.

Safety & Handling

- GHS Classification: Warning.
- Hazard Statements: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.).
- Handling:
 - Use a fume hood to avoid inhalation of dust/vapors.
 - Wear nitrile gloves and safety glasses.
 - Storage: Store in a cool, dry place (2–8 °C recommended) under inert atmosphere (Argon/Nitrogen) to prevent slow oxidation or hydrolysis.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 27524, 4-Chloropyrazole. (Accessed 2024).[1] [Link](#)
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